

A Comparative Guide to Diallyl Succinate and Diallyl Adipate in Polyester Synthesis

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Diallyl succinate*

Cat. No.: *B105260*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **diallyl succinate** and diallyl adipate as monomers in the synthesis of unsaturated polyesters. The information presented herein is supported by available experimental data and established principles of polymer chemistry to assist researchers in selecting the appropriate monomer for their specific application.

Introduction

Diallyl succinate and diallyl adipate are both diallyl esters of aliphatic dicarboxylic acids, serving as key monomers in the production of crosslinked, thermosetting polyesters. Their polymerizable allyl groups allow for the formation of three-dimensional networks, yielding materials with desirable thermal and mechanical properties. The primary structural difference between these two monomers lies in the length of the aliphatic dicarboxylic acid chain: succinic acid has a four-carbon backbone, while adipic acid has a six-carbon backbone. This seemingly small variation in chemical structure can significantly influence polymerization kinetics and the ultimate properties of the resulting polyesters.

Monomer Properties

A summary of the key physical properties of **diallyl succinate** and diallyl adipate is presented in Table 1. While both are colorless liquids at room temperature, their molecular weight and predicted boiling points differ due to the variation in the length of the dicarboxylic acid moiety.

Property	Diallyl Succinate	Diallyl Adipate
CAS Number	925-16-6[1]	2998-04-1
Molecular Formula	C ₁₀ H ₁₄ O ₄ [1]	C ₁₂ H ₁₈ O ₄
Molecular Weight	198.22 g/mol [1]	226.27 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	105 °C at 3 mmHg	118-120 °C at 2 mmHg
Density	1.051 g/mL at 25 °C	1.023 g/mL at 25 °C

Polymerization Behavior

The polymerization of diallyl esters is primarily conducted via free-radical mechanisms. A key characteristic of diallyl monomer polymerization is the competition between intermolecular propagation (leading to linear chains and crosslinking) and intramolecular cyclization (forming cyclic structures within the polymer backbone).

Key Comparative Aspects:

- **Cyclization Tendency:** **Diallyl succinate** exhibits a high tendency to undergo intramolecular cyclization to form a 10-membered ring.[1] This is a common feature for diallyl esters of aliphatic dicarboxylic acids.[1] While not explicitly quantified for diallyl adipate in the available literature, the longer and more flexible adipate chain may influence the kinetics and favorability of cyclization compared to the succinate derivative.
- **Polymerization Rate:** The rate of polymerization of diallyl esters can be influenced by the structure of the dicarboxylic acid. For polyesters synthesized from diols and diacids, the shorter succinate chain in poly(butylene succinate) results in different chain mobility and crystallization behavior compared to the longer adipate chain in poly(butylene adipate).[2] This suggests that the polymerization kinetics of **diallyl succinate** and diallyl adipate are also likely to differ.
- **Crosslinking:** Both monomers act as crosslinking agents due to the presence of two polymerizable allyl groups. The density of crosslinks will be influenced by the competition between cyclization and intermolecular propagation.

A direct comparative kinetic study for the homopolymerization of **diallyl succinate** and diallyl adipate is not readily available in the reviewed literature. However, based on the principles of radical polymerization, a hypothetical comparison of their polymerization behavior is summarized in Table 2.

Parameter	Diallyl Succinate	Diallyl Adipate
Polymerization Mechanism	Free-Radical Cyclopolymerization	Free-Radical Cyclopolymerization
Primary Reaction Pathways	Intermolecular propagation, Intramolecular cyclization, Crosslinking	Intermolecular propagation, Intramolecular cyclization, Crosslinking
Tendency for Cyclization	High (forms 10-membered rings)[1]	Expected to be significant, potentially differing from diallyl succinate due to chain length
Inferred Polymerization Rate	Potentially faster due to the more rigid structure of the succinate moiety	Potentially slower due to the greater flexibility of the adipate chain

Properties of Resulting Polyesters

The properties of the cured polyesters derived from **diallyl succinate** and diallyl adipate are expected to differ due to the structural variations in the monomer units. While specific data for the homopolymers of these diallyl esters is limited, we can infer the likely property differences based on studies comparing polyesters made from succinic acid and adipic acid with other diols. For instance, thermoplastic polyurethanes based on poly(butylene succinate) exhibit higher glass transition temperatures (T_g) compared to those based on poly(butylene adipate). [3]

Table 3 provides a qualitative and inferred comparison of the expected properties of polyesters derived from **diallyl succinate** and diallyl adipate.

Property	Poly(diallyl succinate)	Poly(diallyl adipate)
Inferred Glass Transition Temp. (Tg)	Higher	Lower
Inferred Thermal Stability	Potentially higher due to a more rigid backbone	Potentially lower due to a more flexible backbone
Inferred Mechanical Strength	Likely higher modulus and hardness	Likely lower modulus and higher flexibility
Crosslink Density	Influenced by the extent of cyclization	Influenced by the extent of cyclization

Experimental Protocols

The following section details a generalized experimental protocol for conducting a comparative study of the bulk polymerization of **diallyl succinate** and diallyl adipate. This protocol is intended as a starting point and may require optimization based on specific research objectives.

Objective: To compare the polymerization kinetics and properties of polyesters synthesized from **diallyl succinate** and diallyl adipate.

Materials:

- **Diallyl succinate** (inhibitor-free)
- Diallyl adipate (inhibitor-free)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN) as a radical initiator
- Nitrogen gas (high purity)
- Methanol
- Acetone

Experimental Procedure:

- Monomer Purification: Remove the inhibitor from **diallyl succinate** and diallyl adipate by washing with an aqueous NaOH solution, followed by washing with deionized water until neutral, drying over anhydrous magnesium sulfate, and subsequent vacuum distillation.
- Initiator Preparation: Prepare stock solutions of the initiator (e.g., 0.1 M BPO in a suitable solvent or weighed directly).
- Polymerization Setup:
 - Place a known amount of purified **diallyl succinate** into a series of polymerization tubes.
 - In a separate series of tubes, place the same molar amount of purified diallyl adipate.
 - Add the desired concentration of the radical initiator to each tube.
 - Seal the tubes with rubber septa and deoxygenate by bubbling with nitrogen gas for 15-20 minutes while cooling in an ice bath.
- Polymerization Reaction:
 - Immerse the sealed tubes in a constant temperature oil bath preheated to the desired reaction temperature (e.g., 80 °C for BPO).
 - Start a timer and remove individual tubes at predetermined time intervals (e.g., 30, 60, 90, 120, 180 minutes).
- Polymer Isolation and Purification:
 - Immediately cool the removed tubes in an ice bath to quench the polymerization.
 - Dissolve the contents of each tube in a suitable solvent like acetone.
 - Precipitate the polymer by slowly adding the solution to a non-solvent such as methanol with vigorous stirring.
 - Filter the precipitated polymer and wash it several times with fresh methanol.

- Dry the polymer to a constant weight in a vacuum oven at a moderate temperature (e.g., 40-50 °C).
- Characterization:
 - Conversion: Determine the percentage conversion gravimetrically from the mass of the dried polymer and the initial mass of the monomer.
 - Molecular Weight: Analyze the molecular weight and molecular weight distribution of the soluble polymer fractions (pre-gel point) using Gel Permeation Chromatography (GPC).
 - Structural Analysis: Characterize the polymer structure using Fourier-Transform Infrared (FTIR) spectroscopy to identify the disappearance of the allyl double bonds and the formation of the polyester backbone. Nuclear Magnetic Resonance (NMR) spectroscopy can be used to quantify the degree of cyclization.
 - Thermal Properties: Investigate the thermal properties of the cured polymers, such as the glass transition temperature (T_g) and decomposition temperature (T_d), using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).
 - Mechanical Properties: For fully cured samples, perform mechanical testing (e.g., tensile strength, modulus) using a universal testing machine.

Visualizations

To aid in the understanding of the chemical structures and processes involved, the following diagrams are provided.

Figure 1: Chemical Structures of **Diallyl Succinate** and Diallyl Adipate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diallyl succinate | 925-16-6 | Benchchem [benchchem.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to Diallyl Succinate and Diallyl Adipate in Polyester Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105260#comparison-of-diallyl-succinate-and-diallyl-adipate-in-polyester-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com